

Unraveling the Synaptic Effects of (2S,3S)-E1R: A Comparative Analysis

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Compound of Interest

Compound Name: (2S,3S)-E1R

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A comprehensive review of existing literature reveals a significant gap in the scientific understanding of the compound **(2S,3S)-E1R** and its specific effects on synaptic plasticity. Extensive database searches for "**(2S,3S)-E1R**" and variations thereof did not yield any published experimental data detailing its impact on long-term potentiation (LTP) or long-term depression (LTD), the cellular mechanisms underlying learning and memory.

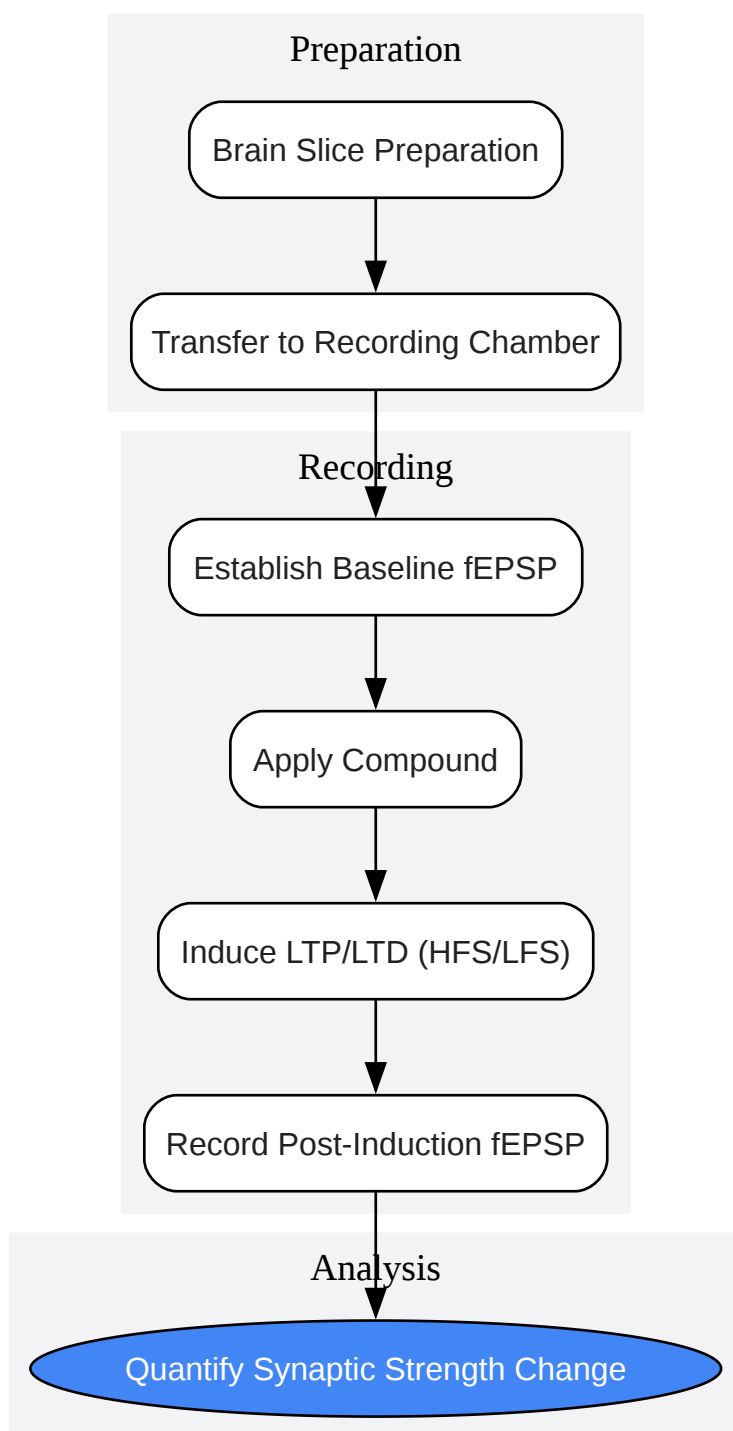
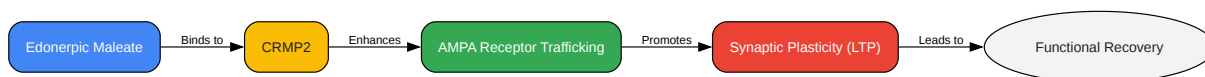
This absence of specific data on **(2S,3S)-E1R** makes a direct comparison with other synaptic plasticity modulators impossible at this time. The scientific community has, however, extensively studied various other compounds that influence these fundamental neuronal processes. To provide a relevant framework for researchers, scientists, and drug development professionals, this guide will instead focus on a well-characterized synaptic plasticity enhancer, Edonerpic Maleate, and present a comparative overview based on available data for other illustrative compounds.

Edonerpic Maleate: A Case Study in Synaptic Plasticity Enhancement

Edonerpic maleate has emerged as a promising small molecule that facilitates synaptic plasticity.^[1] Its mechanism of action involves binding to collapsin response mediator protein 2 (CRMP2), which in turn enhances the delivery of α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptors to the synapse.^[1] This process is a cornerstone of LTP and is crucial for strengthening synaptic connections.

Signaling Pathway of Edonerpic Maleate

The proposed signaling cascade for edonerpic maleate's action on synaptic plasticity is illustrated below.



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References

- 1. In vitro bioactivation of a selective estrogen receptor modulator (2S,3R)-(+)-3-(3-hydroxyphenyl)-2-[4-(2-pyrrolidin-1-ylethoxy)phenyl]-2,3-dihydro-1,4-benzoxathin-6-ol (I) in liver microsomes: formation of adenine adducts - PubMed [pubmed.ncbi.nlm.nih.gov]
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